Mass spectrometry fragmentation pattern of 2-(4-Bromophenyl)-N,N-dimethylethanamine

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Compound of Interest

Compound Name:	*2-(4-Bromophenyl)-N,N-dimethylethanamine*
CAS No.:	*15221-61-1*
Cat. No.:	*B1278134*

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Technical Comparison Guide: Mass Spectrometry Fragmentation of **2-(4-Bromophenyl)-N,N-dimethylethanamine**

Executive Summary

2-(4-Bromophenyl)-N,N-dimethylethanamine ($C_{10}H_{14}BrN$) is a critical halogenated phenethylamine derivative, often encountered as a synthetic precursor or degradation impurity in the analysis of antihistamines (e.g., Brompheniramine) and psychoactive substances. Its identification relies heavily on Mass Spectrometry (MS) due to the distinct isotopic signature of bromine.

This guide objectively compares the MS fragmentation performance of this compound against its structural analogs: the non-halogenated parent (N,N-Dimethylphenethylamine) and the N-demethylated derivative (4-Bromo-N-methylphenethylamine). The goal is to provide researchers with a definitive spectral fingerprint to prevent misidentification during impurity profiling and forensic analysis.

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Technical Deep Dive: The Fragmentation Mechanism

The Electron Ionization (EI) mass spectrum of **2-(4-Bromophenyl)-N,N-dimethylethanamine** is governed by two dominant mechanistic pathways:

-Cleavage and Inductive Cleavage.

The Spectral Fingerprint

- Molecular Ion (M^+): Observed at m/z 227 and m/z 229.
  - Causality: The presence of a single Bromine atom (

    Br and

    Br) creates a characteristic 1:1 doublet intensity ratio (M and M+2), serving as the primary diagnostic for halogenation.
- Base Peak (100% Abundance): Observed at m/z 58.[1]
  - Mechanism:[2] A radical-site initiated

    -cleavage of the C-C bond adjacent to the nitrogen. The positive charge is stabilized on the nitrogen, forming the iminium ion

    .
  - Significance: This peak is diagnostic for the N,N-dimethyl-ethylamine side chain but is not specific to the aromatic substitution.
- Major Fragment (Tropylium Ion): Observed at m/z 169 and m/z 171.
  - Mechanism:[2] Inductive cleavage leads to the formation of the 4-bromobenzyl cation, which rearranges to the stable 4-bromotropylium ion. This fragment retains the bromine isotopic signature (1:1).

Visualization: Fragmentation Pathway

The following diagram illustrates the competitive fragmentation kinetics.

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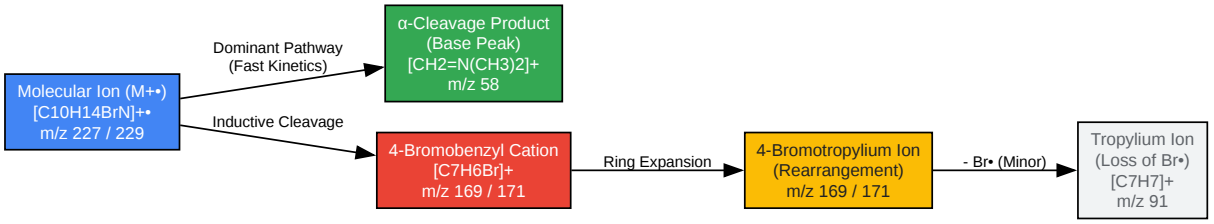


Figure 1: EI-MS Fragmentation Pathway of 2-(4-Bromophenyl)-N,N-dimethylethanamine

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Comparative Analysis: Target vs. Alternatives

To validate the identity of the target compound, it must be distinguished from structural analogs that may co-elute or appear in similar synthetic routes.

Comparison Table: Diagnostic Ion Shifts

Feature	Target Compound **(2-(4-Bromophenyl)-N,N-DMPEA)**	Alternative A **(N,N-Dimethylphenethylamine)**	Alternative B **(4-Bromo-N-methylphenethylamine)**
Molecular Ion (M^+)	227 / 229 (1:1 ratio)	149 (No isotope pattern)	213 / 215 (1:1 ratio)
Base Peak	m/z 58	m/z 58	m/z 44
Aromatic Fragment	m/z 169 / 171 (Bromotropylium)	m/z 91 (Tropylium)	m/z 169 / 171 (Bromotropylium)
Diagnostic Specificity	High (Due to Br isotopes + m/z 58)	Low (Common backbone)	High (Distinct Base Peak)

Analysis of Alternatives

- vs. Alternative A (Non-halogenated Parent):

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- Differentiation: The target compound is easily distinguished by the mass shift of +78/80 Da in the molecular ion and the aromatic fragment. The base peak (m/z 58) remains identical, confirming the side chain is unchanged.

- vs. Alternative B (N-Demethylated Analog):
  - Differentiation: This is the most critical comparison for metabolite studies. The loss of a methyl group on the nitrogen shifts the base peak from m/z 58 to m/z 44 (due to the formation of the

    ion). If m/z 44 is observed, the sample is the secondary amine, not the tertiary amine target.

Experimental Protocol: Reliable Data Acquisition

To reproduce the fragmentation patterns described above, the following self-validating GC-MS protocol is recommended.

Step-by-Step Methodology

- Sample Preparation:
  - Dissolve ~1 mg of the standard in 1 mL of Methanol (HPLC grade).
  - Critical Step: Dilute 1:100 in Ethyl Acetate to prevent detector saturation. High concentrations can cause self-chemical ionization (forming $[M+H]^+$), distorting the M^+/Base peak ratio.

- GC Parameters (Agilent 7890B or equivalent):
  - Column: DB-5ms or HP-5ms (30m x 0.25mm, 0.25µm film).
  - Inlet: Split mode (20:1) at 250°C.
  - Carrier Gas: Helium at 1.0 mL/min (Constant Flow).
  - Oven Program: 60°C (hold 1 min)

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20°C/min

280°C (hold 3 min).

- MS Parameters (EI Source):
  - Ionization Energy: 70 eV (Standard for library comparison).
  - Source Temperature: 230°C.[3]
  - Scan Range: m/z 40–350. Note: Starting at m/z 40 is crucial to detect the m/z 44 fragment if distinguishing from the desmethyl analog.

Decision Logic for Identification

Use the following logic flow to confirm the compound's identity from raw data.

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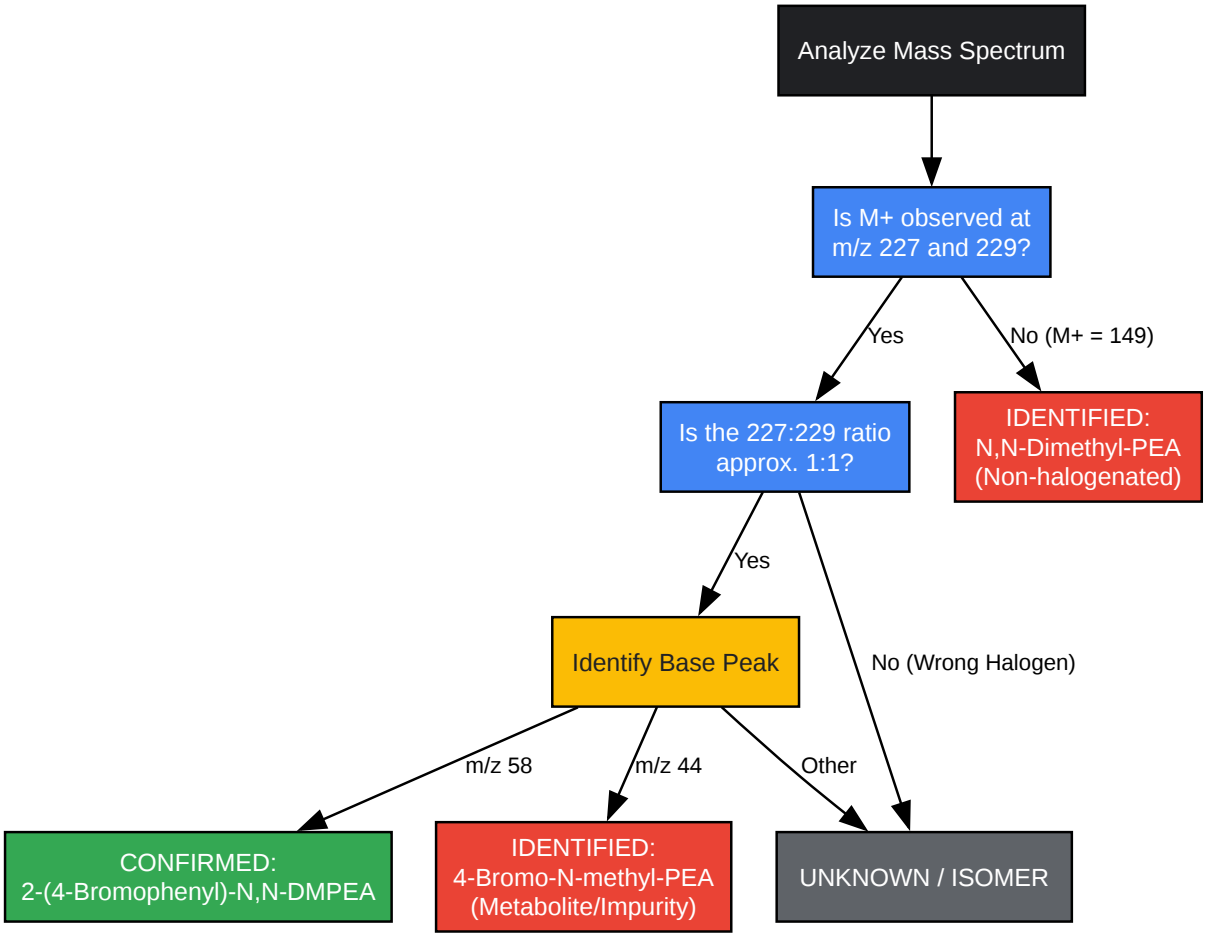


Figure 2: Decision Tree for MS Identification of Brominated Phenethylamines

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